

Application of Chlorine Monoxide Chemistry in Industrial Bleaching Processes

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Compound of Interest

Compound Name: Chlorine monoxide

Cat. No.: B1205322

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Application Notes

The industrial application of chlorine-containing compounds for bleaching processes primarily revolves around the chemistry of chlorine in its +1 oxidation state, as found in **chlorine monoxide** (Cl_2O) and its derivatives, hypochlorous acid (HOCl) and hypochlorite salts (e.g., sodium hypochlorite, NaOCl). While gaseous **chlorine monoxide** itself has seen limited direct industrial use due to its high reactivity and instability, its aqueous chemistry is central to the bleaching action of hypochlorite-based bleaches.[1] In modern industrial settings, particularly in the pulp and paper industry, chlorine dioxide (ClO_2) has become a dominant bleaching agent due to its high efficiency and improved environmental profile compared to elemental chlorine.

The primary application of these chlorine compounds is in the delignification and brightening of pulp in the paper industry and the bleaching of textiles, particularly cotton. The bleaching mechanism of chlorine-based compounds involves the oxidative degradation of chromophores, which are the color-imparting components of materials like lignin in wood pulp and natural pigments in cotton.[2]

In the pulp and paper industry, the move from elemental chlorine (Cl_2) to chlorine dioxide (ClO_2) in Elemental Chlorine Free (ECF) bleaching sequences has significantly reduced the formation of adsorbable organic halides (AOX), a measure of chlorinated organic compounds in wastewater.[3] ECF bleaching with chlorine dioxide can reduce AOX levels by 90% or more

compared to traditional chlorine bleaching.[3] Totally Chlorine Free (TCF) processes, which do not use any chlorine compounds, eliminate bleach plant-derived AOX entirely.[3]

In the textile industry, sodium hypochlorite remains a widely used bleaching agent for cotton due to its effectiveness and low cost.[4][5] The process requires careful control of pH, temperature, and concentration to achieve desired whiteness without significant degradation of the cellulose fibers.[5]

Quantitative Data on Bleaching Performance

The following tables summarize key quantitative data related to the performance of different chlorine-based bleaching agents in industrial applications.

Table 1: Comparison of Bleaching Agents in Pulp and Paper Industry

Parameter	Elemental Chlorine (C)	Chlorine Dioxide (D) in ECF
Typical Brightness Ceiling (% ISO)	~85	>90
Pulp Viscosity Impact	Higher degradation	Lower degradation
AOX Formation (kg/tonne of pulp)	High	Low (<0.05 to 0.15)[6]
Optimal pH Range	< 1.5[6]	3.5 - 6[6]

Table 2: Typical Operating Conditions for Cotton Bleaching with Sodium Hypochlorite

Parameter	Batch Process	Continuous Process
Sodium Hypochlorite Concentration	2.5% active chlorine[4]	2.5 - 5 g/L available chlorine[1]
Temperature	40 °C[4]	40 - 50 °C[1]
Time	1 hour[4]	0.25 - 0.5 hours[1]
pH	9 - 10 (buffered with Na ₂ CO ₃) [5]	Alkaline

Experimental Protocols

Protocol 1: Laboratory-Scale Elemental Chlorine Free (ECF) Bleaching of Hardwood Kraft Pulp using Chlorine Dioxide

This protocol outlines a typical D₀(EP)D₁ bleaching sequence for hardwood kraft pulp.

Materials:

- Unbleached hardwood kraft pulp
- Chlorine dioxide (ClO₂) solution (typically 8-9 g/L)
- Sodium hydroxide (NaOH) solution
- Hydrogen peroxide (H₂O₂) solution
- Sulfuric acid (H₂SO₄) for pH adjustment
- Deionized water
- Constant temperature water bath
- pH meter
- Pulp mixer

- Filtration apparatus

Methodology:

D₀ Stage (First Chlorine Dioxide Stage):

- Determine the kappa number of the unbleached pulp to calculate the required ClO₂ charge (kappa factor typically 0.15-0.25).
- Adjust the pulp consistency to 10%.
- Pre-heat the pulp slurry to 70°C in a water bath.
- Adjust the pH of the pulp slurry to approximately 2.5 with dilute H₂SO₄.
- Add the calculated volume of ClO₂ solution to the pulp and mix thoroughly.
- Maintain the reaction at 70°C for 45 minutes.
- After the reaction, wash the pulp thoroughly with deionized water until the filtrate is clear.

(EP) Stage (Alkaline Extraction with Peroxide):

- Adjust the pulp consistency to 10%.
- Heat the pulp slurry to 70°C.
- Add 2% NaOH and 0.5% H₂O₂ (on oven-dried pulp weight).
- Maintain the reaction at 70°C for 60 minutes with intermittent mixing.
- Wash the pulp thoroughly with deionized water.

D₁ Stage (Second Chlorine Dioxide Stage):

- Adjust the pulp consistency to 10%.
- Heat the pulp slurry to a specified temperature (e.g., 70°C).

- Adjust the pH as required for this stage.
- Add the required charge of ClO_2 .
- Maintain the reaction for a specified time (e.g., 2-3 hours).
- Wash the pulp thoroughly with deionized water.
- Measure the final brightness (ISO) and viscosity of the pulp.

Protocol 2: Batch Bleaching of Cotton Fabric with Sodium Hypochlorite

This protocol describes a typical batch process for bleaching scoured cotton fabric.

Materials:

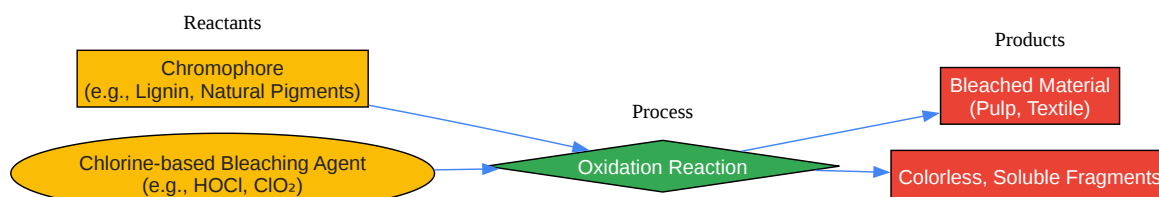
- Scoured cotton fabric
- Sodium hypochlorite (NaOCl) solution (commercial bleach)
- Sodium carbonate (Na_2CO_3)
- "Antichlor" agent (e.g., sodium bisulfite)
- Laboratory bleaching apparatus (e.g., beaker with a magnetic stirrer or a specialized dyeing machine)
- Water bath
- pH meter

Methodology:

- Prepare a bleaching bath with 2.5% active chlorine from the NaOCl solution.
- Add 1.0% sodium carbonate to the bath to act as a pH buffer, maintaining the pH between 9 and 10.[4][5]

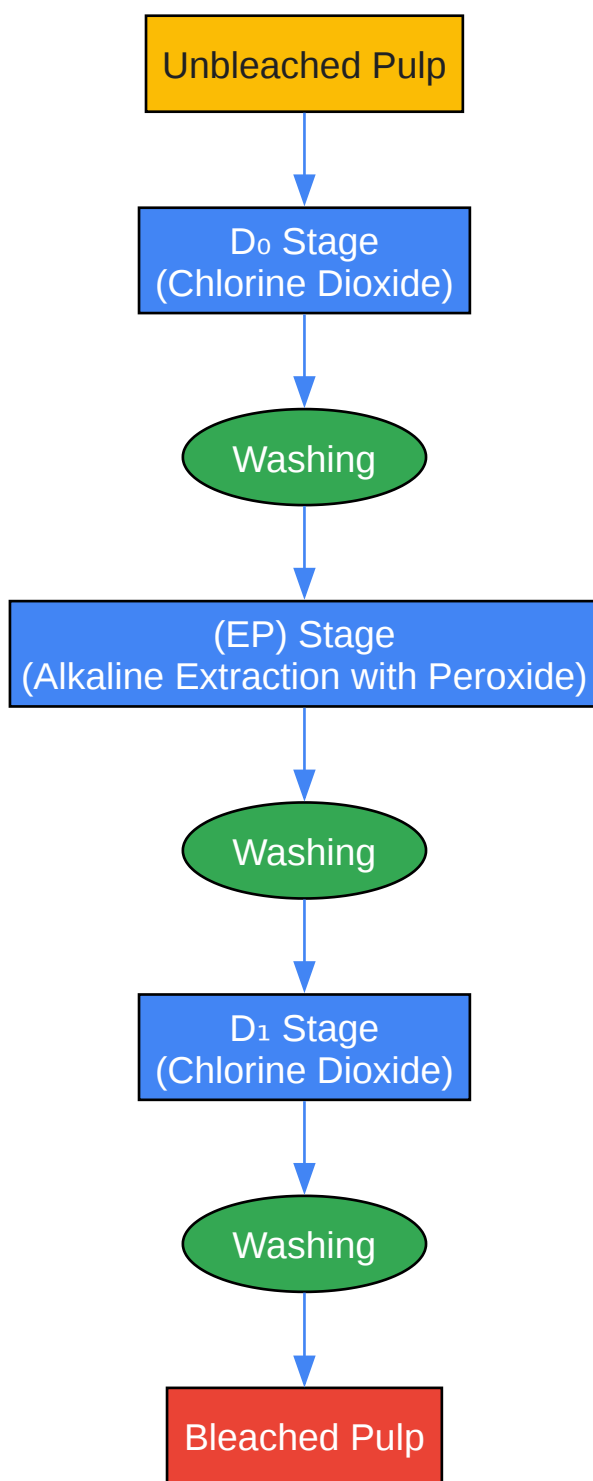
- Introduce the scoured cotton fabric into the bleach bath. The liquor-to-goods ratio should be sufficient to ensure even treatment (e.g., 20:1).
- Raise the temperature of the bath to 40°C and maintain for 1 hour with gentle agitation.[4]
- After the bleaching cycle, drain the bleach bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Perform an "antichlor" treatment to remove any residual chlorine. This can be done by treating the fabric with a solution of sodium bisulfite.
- Rinse the fabric again with hot and then cold water.
- Dry the bleached fabric.
- Evaluate the whiteness of the fabric.

Visualizations



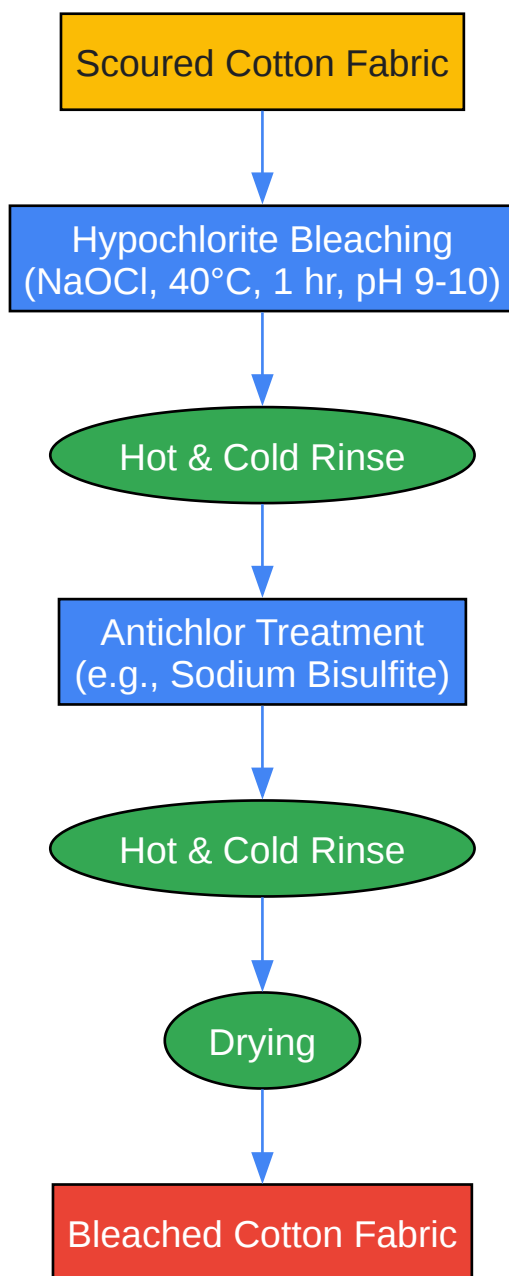
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Caption: Oxidative degradation of chromophores by chlorine-based bleaching agents.



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Caption: Workflow for a D₀(EP)D₁ ECF pulp bleaching sequence.



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Caption: Workflow for batch bleaching of cotton fabric with sodium hypochlorite.

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